

# A Comprehensive Technical Guide to the Physical Properties of 2,5-Dibromoanisole

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## Compound of Interest

Compound Name: 2,5-Dibromoanisole

Cat. No.: B1590765

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## Introduction: The Significance of 2,5-Dibromoanisole

**2,5-Dibromoanisole** (CAS No. 95970-08-4) is a halogenated aromatic ether. Its structure, featuring a methoxy group and two bromine atoms on a benzene ring, makes it a valuable intermediate in organic and pharmaceutical synthesis.<sup>[1]</sup> The precise positioning of the bromine atoms allows for regioselective functionalization, enabling the construction of complex molecular architectures. Understanding its fundamental physical properties, such as melting and boiling points, is not merely an academic exercise; it is a critical prerequisite for its safe handling, purification, and application in multi-step synthetic pathways. This guide provides a detailed examination of these properties, grounded in established experimental methodologies and data from reliable chemical sources.

## Core Physical and Chemical Properties

The physical state and thermal transition points of a compound dictate the conditions required for storage, reaction, and purification. For **2,5-Dibromoanisole**, the available data points to a substance that is either a low-melting solid or a liquid at ambient temperatures.

## Data Summary

The following table summarizes the key physical properties reported for **2,5-Dibromoanisole**. It is crucial to note the variations in reported values, which can stem from different experimental conditions or sample purities.

Property	Reported Value(s)	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub> O	[2][3]
Molecular Weight	265.93 g/mol	[2][3]
Appearance	Off-white to yellow liquid crystalline	[1][3]
Melting Point	Not Available (N/A)	[2]
Boiling Point	252.043 °C at 760 mmHg257- 261 °C	[2][4]
Density	1.824 g/cm <sup>3</sup> 1.823 g/cm <sup>3</sup> (Predicted)	[2][4]

## In-Depth Analysis

- **Melting Point:** The designation of **2,5-Dibromoanisole** as a "liquid crystalline" substance[1][3] and the lack of a specific melting point in several databases[2] suggest its melting point is close to or below standard room temperature. This has practical implications for storage, as it may exist in a semi-solid or liquid state. The purity of the substance is a critical determinant; impurities invariably lead to a depression of the melting point and a broadening of the melting range.[5] For context, its isomers, 3,5-Dibromoanisole and 2,4-Dibromoanisole, are solids at room temperature with reported melting points of 34-38 °C and 61-63 °C, respectively.[6]
- **Boiling Point:** The boiling point is a more consistently reported property. Values cluster around 252-261 °C at standard atmospheric pressure (760 mmHg).[2][4] This high boiling point is expected for a molecule of its mass and polarity. When performing distillations, it is essential to account for atmospheric pressure, as a reduction in pressure will lead to a corresponding decrease in the boiling point.[5] This principle is the foundation of vacuum distillation, a technique often employed for high-boiling compounds to prevent thermal decomposition.

# Experimental Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental to compound characterization and purity assessment. The methodologies described below are standard in organic chemistry laboratories.

## Protocol 1: Melting Point Determination (Capillary Method)

The melting point is determined as a range, from the temperature at which the first drop of liquid appears ( $T_1$ ) to the temperature at which the last crystal melts ( $T_2$ ).<sup>[5]</sup> A narrow range (typically 0.5-1 °C) is indicative of a pure compound.

Methodology:

- **Sample Preparation:** If the sample is solid, place a small amount on a clean, dry surface and crush it into a fine powder. This ensures uniform heat distribution.
- **Capillary Tube Loading:** Push the open end of a capillary tube into the powder, trapping a small amount of the sample. Tap the sealed end of the tube gently on a hard surface to pack the sample down. The packed sample height should be no more than 1-2 mm to ensure even heating.<sup>[5][7]</sup>
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., a Mel-Temp).
- **Heating and Observation:**
  - Heat the sample rapidly to obtain an approximate melting point. Allow the apparatus to cool.
  - In the second run, heat rapidly until the temperature is about 15-20 °C below the approximate melting point.
  - Reduce the heating rate to 1-2 °C per minute. A slow heating rate is critical for an accurate measurement, allowing the temperature of the sample and the thermometer to equilibrate.

- Data Recording: Record  $T_1$  (first liquid drop) and  $T_2$  (all solid disappears). The melting point is reported as the range  $T_1 - T_2$ .

## Protocol 2: Boiling Point Determination (Microscale Method)

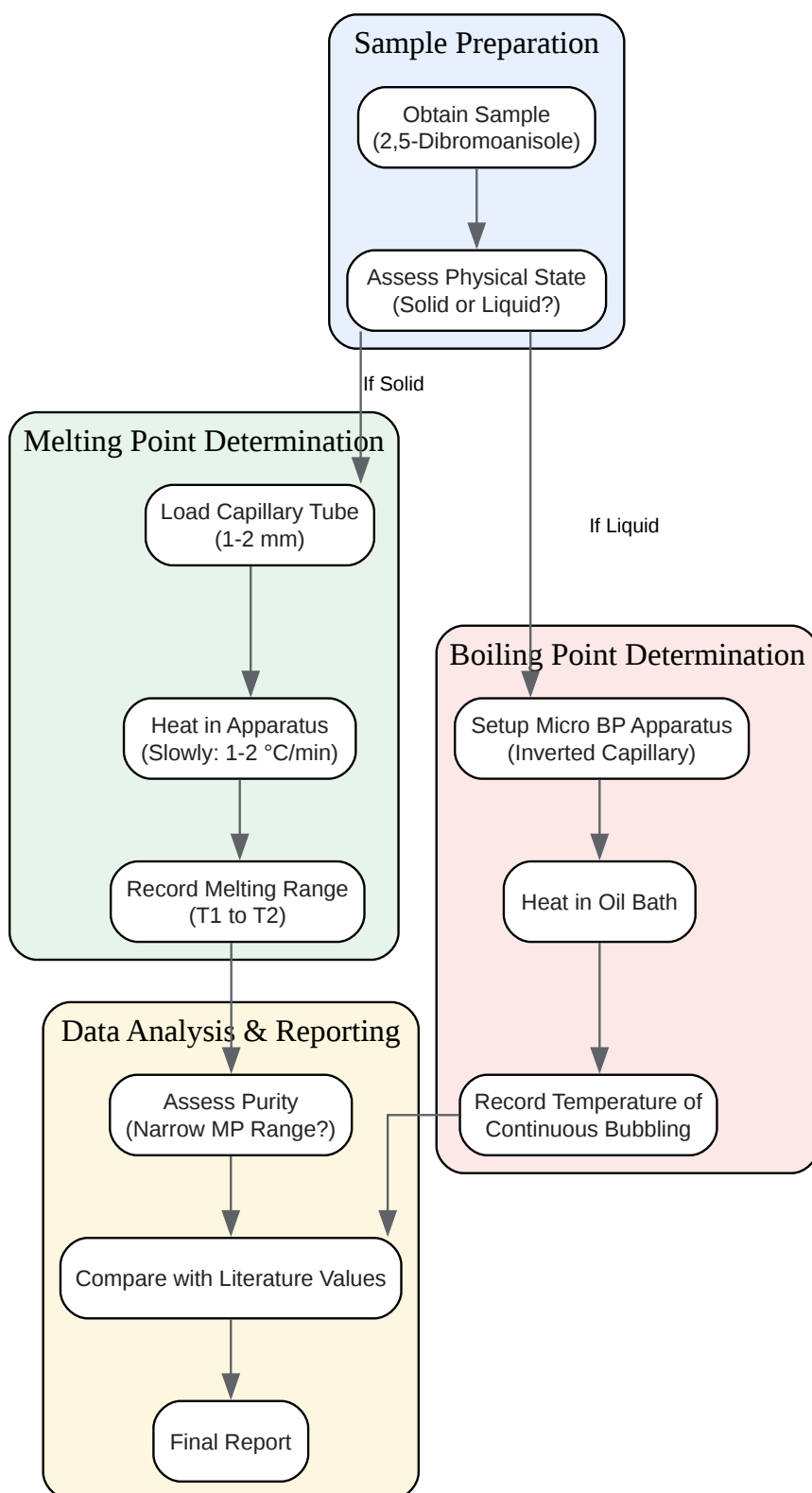
This method is suitable for small quantities of liquid and relies on observing the temperature at which the liquid's vapor pressure equals the surrounding atmospheric pressure.

Methodology:

- Apparatus Setup: Add 2-3 mL of the liquid **2,5-Dibromoanisole** to a small test tube. Attach this test tube to a thermometer using a rubber band or thread.
- Inverted Capillary: Place a capillary tube, sealed at one end, into the test tube with the open end down.
- Heating: Suspend the assembly in a heating bath (e.g., a beaker with mineral oil). The oil bath ensures uniform temperature distribution and prevents rapid temperature fluctuations. [8]
- Observation: Heat the bath slowly. As the temperature rises, air trapped in the capillary tube will bubble out. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Data Recording: Note the temperature at which this rapid stream of bubbles is observed. To confirm, you may remove the heat source slightly; the boiling point is the temperature at which the bubbling ceases and the liquid just begins to re-enter the capillary tube.

## Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of a chemical sample's physical properties.



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Caption: Workflow for determining the melting and boiling points.

## Conclusion: Practical Application of Physical Data

The characterization of **2,5-Dibromoanisole**'s physical properties is a foundational step for its effective use in research and development. A boiling point of approximately 252-261 °C informs purification strategies like distillation, while the understanding that it may be a low-melting solid or liquid is crucial for its proper handling and storage. By adhering to rigorous experimental protocols, researchers can ensure the quality and purity of their materials, which is paramount for achieving reliable and reproducible results in synthetic chemistry and drug discovery.

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